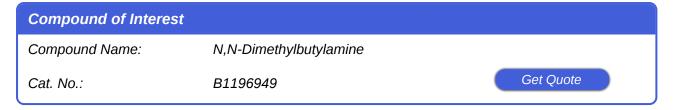


N,N-Dimethylbutylamine: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the safe handling, storage, and emergency procedures for **N,N-Dimethylbutylamine** (CAS No. 927-62-8). The information is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices.

Chemical and Physical Properties

N,N-Dimethylbutylamine is a clear, colorless liquid with a characteristic ammonia-like odor.[1] [2][3] It is a highly flammable and corrosive tertiary amine.[1][4]



Property	Value	Source
Molecular Formula	C6H15N	[1][3]
Molecular Weight	101.19 g/mol	[1][3]
Appearance	Clear, colorless liquid	[4][5][6]
Odor	Ammonia-like	[1][2][3]
Boiling Point	93.3°C at 750 mm Hg (lit.) to 95.9±3.0 °C at 760 mmHg	[5][7]
Melting Point	<-90 °C to -60 °C	[5][7][8]
Flash Point	5 °C to 20°F	[3][4][5]
Density	0.72 g/cm³ to 0.721 g/mL at 25 °C (lit.)	[3][5][9]
Vapor Pressure	45.5 mm Hg to 67 hPa at 20 °C	[6][8]
Solubility	Partially soluble in water.	[1][2]
Refractive Index	n20/D 1.398 (lit.)	[5]

Hazard Identification and Classification

N,N-Dimethylbutylamine is classified as a hazardous substance with multiple risk factors.

GHS Hazard Classification:



Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapor.[1][8]
Acute toxicity, oral	3	H301: Toxic if swallowed.[1][8]
Skin corrosion/irritation	1A/1B	H314: Causes severe skin burns and eye damage.[1][8] [10]
Serious eye damage/eye irritation	1	H318: Causes serious eye damage.[1]
Acute toxicity, inhalation	3 (Toxic) / 2 (Fatal)	H331: Toxic if inhaled.[1] H330: Fatal if inhaled.[1]
Specific target organ toxicity - single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation.[8]

Emergency Overview: DANGER! Corrosive. Causes burns by all exposure routes. Flammable liquid and vapor. May cause central nervous system depression.[4]

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **N,N-Dimethylbutylamine**.

Engineering Controls:

- Work in a well-ventilated area. Use adequate general or local explosion-proof ventilation to maintain airborne concentrations at acceptable levels.[4]
- Facilities must be equipped with an eyewash station and a safety shower.[4][10]

Personal Protective Equipment (PPE):



Protection Type	Specification
Eye/Face Protection	Chemical splash goggles and a face shield.[4] [10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]

Handling Procedures:

- Ground and bond containers when transferring material.[4][11]
- Use only non-sparking, explosion-proof tools and equipment.[4][11]
- Avoid contact with eyes, skin, and clothing.[4][10]
- Do not breathe vapor, mist, or gas.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][8] No smoking.[8]
- Keep containers tightly closed when not in use.[4][10]
- Wash hands thoroughly after handling.[8][10]

Storage:

- Store in a flammables-area.[4]
- Keep in a cool, dry, and well-ventilated place.[8][10][11]
- Keep away from sources of ignition.[4][10]
- Store locked up.[11]



Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **N,N- Dimethylbutylamine**.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do NOT use mouth-to-mouth resuscitation. Seek immediate medical attention.[4][10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes. Do NOT allow the victim to rub or close their eyes. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][8]

Firefighting Measures

- Suitable Extinguishing Media: Dry chemical, CO2, water spray, or alcohol-resistant foam.[1] [2][8]
- Unsuitable Extinguishing Media: Water jet.[8]
- Specific Hazards: Highly flammable liquid and vapor.[8] Vapors are heavier than air and may travel to a source of ignition and flash back.[1][2] Containers may explode when heated.[2]



 Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressuredemand, MSHA/NIOSH (approved or equivalent), and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate the area.[2] Wear appropriate personal protective equipment as indicated in Section 3.[4][10] Eliminate all ignition sources.[1][2]
- Environmental Precautions: Prevent entry into waterways, sewers, basements, or confined areas.[1][2]
- Containment and Cleanup: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[1][4] Use a spark-proof tool.[4] Provide ventilation.[4]

Toxicological Information

- Acute Toxicity: Toxic if swallowed and toxic or fatal if inhaled.[1] Causes severe skin burns and eye damage.[1][8] May cause respiratory irritation.[8]
- Eye Irritation: A moderate eye irritant.[6] Draize test, rabbit, eye: 100 uL/24H Moderate.[4]
- Chronic Effects: Effects may be delayed.[4]
- Carcinogenicity: Not listed by ACGIH, IARC, NTP, or CA Prop 65.[4]

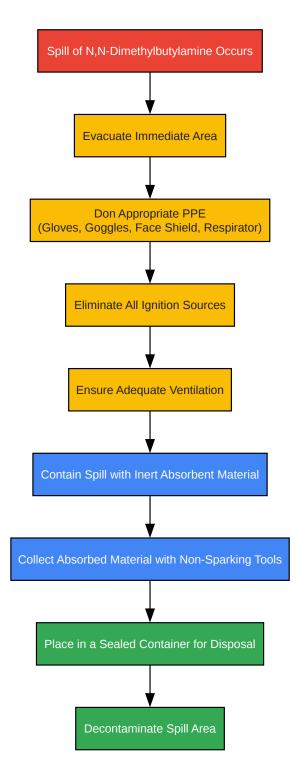
Stability and Reactivity

- Reactivity: Neutralizes acids in exothermic reactions to form salts plus water.[1][2]
- Chemical Stability: Stable under normal conditions.[5][7]
- Incompatible Materials: Strong oxidizing agents, strong acids, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[1][2][5]
- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, and carbon dioxide.
 [4][8]



Logical Workflows

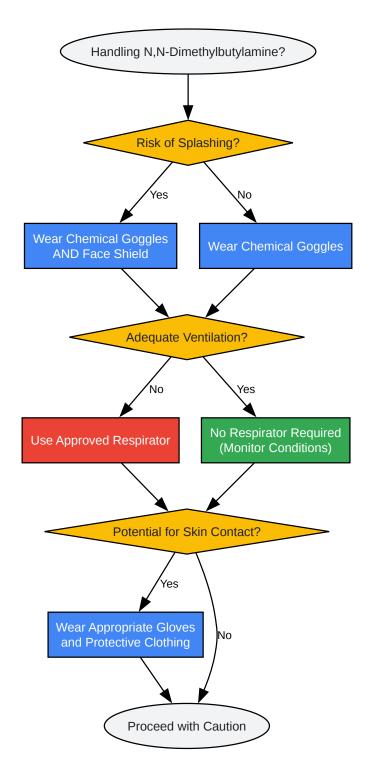
The following diagrams illustrate key decision-making processes for handling N,N-Dimethylbutylamine.



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Caption: Workflow for responding to a spill of **N,N-Dimethylbutylamine**.



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Caption: Decision logic for selecting appropriate Personal Protective Equipment (PPE).



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- To cite this document: BenchChem. [N,N-Dimethylbutylamine: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196949#n-n-dimethylbutylamine-safety-handling-and-msds-information]

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